

Standard operating procedure for handling ethyl methyl sulfoxide in the lab.

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Compound of Interest

Compound Name: Ethyl methyl sulfoxide

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Application Notes and Protocols for Handling Ethyl Methyl Sulfoxide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive Standard Operating Procedure (SOP) for the safe handling of **ethyl methyl sulfoxide** (EMSO) in a laboratory setting. Due to the limited specific safety data available for **ethyl methyl sulfoxide**, this SOP incorporates safety protocols for the closely related and well-studied compound, dimethyl sulfoxide (DMSO), as a conservative measure.

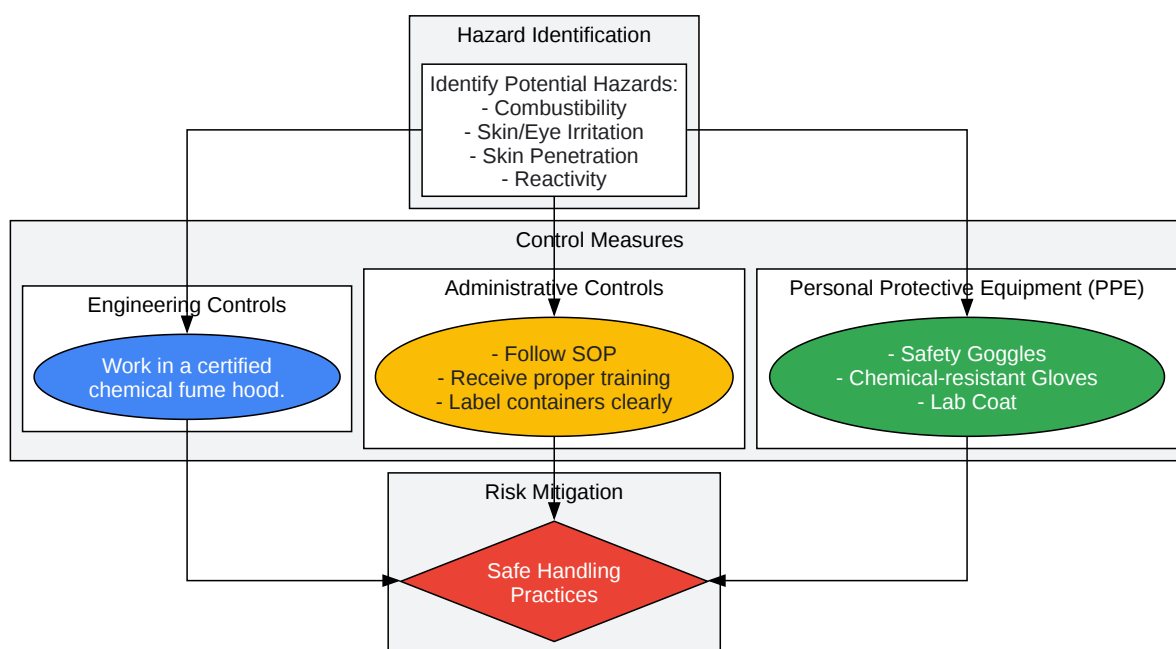
Introduction

Ethyl methyl sulfoxide (CAS No: 1669-98-3) is an organic sulfoxide with the chemical formula C_3H_8OS .^{[1][2]} It is a colorless and odorless liquid that is miscible with water, alcohol, and most organic solvents.^[3] While specific toxicological data for EMSO is not extensively documented, its structural similarity to DMSO suggests that it may have the ability to penetrate the skin and act as a carrier for other dissolved substances.^{[4][5][6]} Therefore, it is imperative to handle EMSO with caution to minimize exposure and mitigate potential hazards.

Hazard Identification and Risk Assessment

The primary hazards associated with sulfoxides like EMSO are based on the known properties of DMSO:

- Combustibility: Classified as a combustible liquid.[7]
- Skin and Eye Irritation: May cause irritation upon contact.[8]
- Respiratory Tract Irritation: Inhalation of vapors may cause irritation.[8]
- Skin Penetration: Can be rapidly absorbed through the skin and may facilitate the absorption of other dissolved chemicals, potentially increasing their toxicity.[4][5][6]
- Reactivity: Can react explosively with acyl chlorides and have strong reactions with various other compounds.[4] Decomposition at high temperatures can be violent.[4]



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Caption: Logical workflow for hazard identification and control.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **ethyl methyl sulfoxide**.

Table 1: Physical and Chemical Properties of **Ethyl Methyl Sulfoxide**

Property	Value	Reference
Molecular Formula	C ₃ H ₈ OS	[1][2][9][10]
Molecular Weight	92.160 g/mol	[1][2][9][10]
Density	1.052 g/cm ³	[1][9]
Boiling Point	198.2°C at 760 mmHg	[1][9]
Flash Point	73.7°C	[1][9]
Vapor Pressure	0.512 mmHg at 25°C	[1][9]
Appearance	Colorless, odorless liquid	[3]
Solubility	Miscible with water, alcohol, and most organic solvents	[3]

Experimental Protocols: Safe Handling and Emergency Procedures

Proper PPE is mandatory when handling **ethyl methyl sulfoxide**.

- Eye Protection: ANSI-approved safety glasses with side shields or chemical splash goggles must be worn.[11][12]
- Hand Protection: Due to the skin-penetrating nature of sulfoxides, appropriate gloves are crucial. Butyl rubber, fluoroelastomer, or neoprene gloves are recommended.[4][13] Nitrile

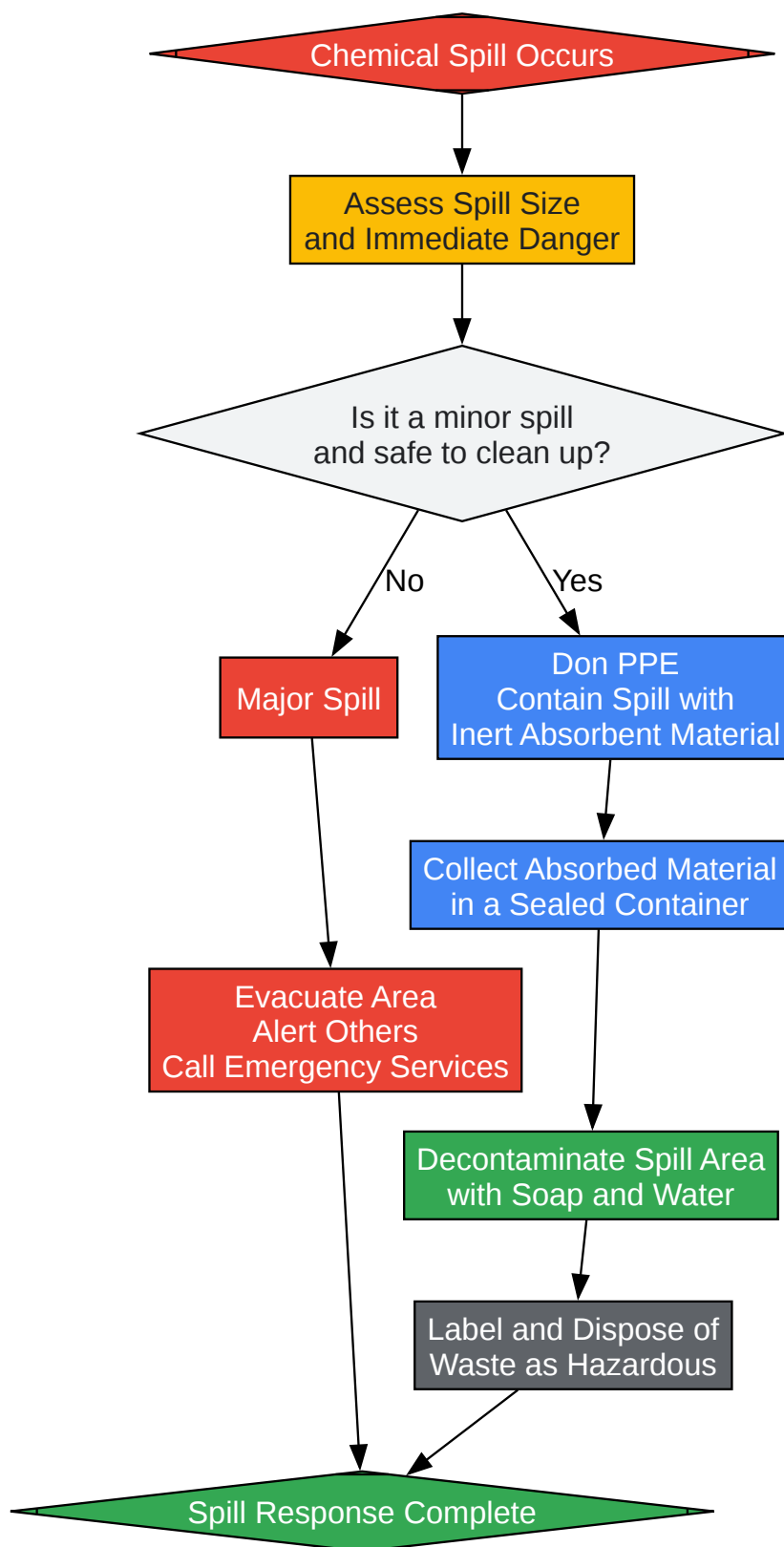
gloves may offer protection for brief contact but can degrade with prolonged exposure.^[4]
Always inspect gloves for integrity before use.

- Body Protection: A chemical-resistant lab coat, long pants, and closed-toe shoes must be worn to prevent skin contact.^{[11][12]}

All work with **ethyl methyl sulfoxide** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[11][14]}

- Avoid contact with skin, eyes, and clothing.^{[8][11]}
- Do not inhale vapors or mists.
- Keep containers tightly closed when not in use.^[11]
- Use the smallest quantity of the chemical necessary for the experiment.
- Wash hands thoroughly with soap and water after handling.^[11]
- Do not eat, drink, or smoke in the laboratory.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store in a cool, dry, and well-ventilated area.^[11]
- Keep containers securely sealed.^[11]
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, and acyl chlorides.^{[4][7]}
- It is recommended to store with other combustible liquids in a designated flammables cabinet.^[13]

The following workflow outlines the procedure for handling a chemical spill.



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Caption: Workflow for responding to a chemical spill.

Detailed Spill Cleanup Methodology:

- Minor Spill:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE, including gloves, goggles, and a lab coat.[\[6\]](#)
 - Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[\[6\]](#)
 - Carefully collect the absorbed material into a sealable container.[\[6\]](#)
 - Clean the spill area with soap and water.[\[15\]](#)
 - Label the container with its contents and dispose of it as hazardous waste.
- Major Spill:
 - Immediately evacuate the area and alert others.[\[15\]](#)
 - If there is a risk of fire, activate the nearest fire alarm.[\[11\]](#)
 - Contact the institution's emergency response team.[\[11\]](#)

Personal Exposure Protocol:

- Skin Contact: Immediately remove contaminated clothing and flush the affected skin with copious amounts of water for at least 15 minutes.[\[5\]](#)[\[8\]](#)
- Eye Contact: Flush eyes immediately with water for at least 15 minutes at an emergency eyewash station, holding the eyelids open. Seek prompt medical attention.[\[5\]](#)[\[8\]](#)
- Inhalation: Move the affected individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[\[5\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Have the person rinse their mouth with water and drink two to four glasses of water or milk. Seek immediate medical attention.[\[8\]](#)

- All **ethyl methyl sulfoxide** waste, including contaminated materials from spill cleanups, must be treated as hazardous waste.
- Collect waste in a clearly labeled and tightly sealed container.[11]
- Store the waste container in a designated, well-ventilated area away from incompatible materials.
- Arrange for disposal through the institution's environmental health and safety office. Do not pour down the drain.[14]

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